

Strategies for Enhanced Friedelin Production

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Compound Focus: Friedelin

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The following table summarizes the core methodologies for increasing **friedelin** yield, each suitable for different experimental goals.

Method	Key Actions / Compounds	Host / System	Key Outcome / Yield	Reference
Metabolic Engineering	Overexpression of tHMG1 , ERG20 , ERG9 , ERG1 , POS5 , UPC2.1 ; Knockout of BTS1 , ROX1 , YPL062W , YJL064W ; Expression of TwOSC1^{T502E} ; Medium optimization	<i>Saccharomyces cerevisiae</i> (Yeast)	63.91 ± 2.45 mg/L (in shake flask) [1] [2]	
	Enhanced key enzyme activity, alleviated promoter inhibition, reduced competing pathway flux; Lipid droplet engineering; Medium optimization	<i>Saccharomyces cerevisiae</i> (Yeast)	1,500 mg/L (in 250 mL shake flask) [3]	
	Deletion of UBC7 gene	<i>Saccharomyces cerevisiae</i> (Yeast)	5-fold increase in friedelin titer [4]	

Method	Key Actions / Compounds	Host / System	Key Outcome / Yield	Reference
Elicitation in Plant Tissue Culture	Treatment with Methyl Jasmonate (100 µM)	<i>Cannabis sativa</i> Hairy Root Cultures	3.73-fold increase in friedelin vs. control [5]	
	Treatment with Salicylic Acid	<i>Cannabis sativa</i> Hairy Root Cultures	2.88-fold increase in friedelin vs. control [5]	
Extraction Optimization	Supercritical Fluid Extraction (SFE) with CO ₂ and 2.5 wt% Ethanol (at 60°C, 11 g/min flow rate)	<i>Quercus cerris</i> Cork	Friedelin concentration in extract: ~45 wt% [6]	

Troubleshooting Common Experimental Challenges

Here are solutions to specific issues researchers might encounter.

FAQ 1: My engineered yeast strain shows a sharp drop in friedelin yield after being taken from storage. What could be wrong?

- **Problem:** Loss of production capability after strain preservation.
- **Solution:** This is a classic sign of **plasmid instability**. Genes expressed on plasmids can be lost during cell division, especially under non-selective conditions or long-term storage.
- **Actionable Protocol:** Implement **genomic integration** of key pathway genes to create a more stable strain.
 - Use a method like the **Modularized Two-Step (M2S)** technique to integrate genes (e.g., tHMG1, ERG20, ERG9) into the yeast chromosome [1].
 - Perform selection and verify integration via colony PCR and sequencing.
 - Compare the production stability of the new integrated strain with the previous plasmid-based strain over multiple generations in a non-selective medium.

FAQ 2: I am using hairy root cultures, but the yield of friedelin is still too low for our needs. How can I boost it quickly?

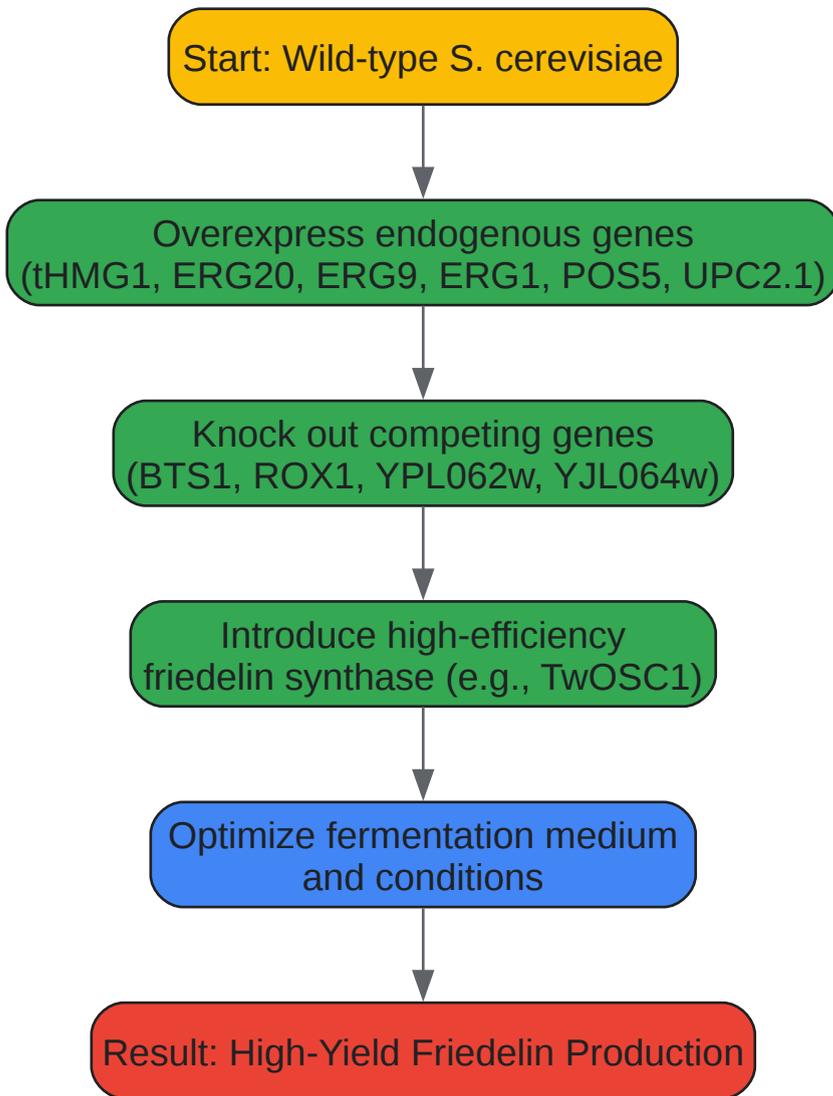
- **Problem:** Low productivity in plant tissue cultures.
- **Solution:** Employ an **elicitation strategy**. Elicitors like methyl jasmonate and salicylic acid can trigger a plant's defense response, leading to a rapid surge in secondary metabolite production.
- **Actionable Protocol:** Optimize elicitor treatment for *Cannabis sativa* hairy roots [5].
 - Culture hairy roots in a suitable liquid medium (e.g., MS or B5) for 28 days to reach the stationary phase.
 - Prepare stock solutions of Methyl Jasmonate (MJ) and Salicylic Acid (SA) and filter-sterilize.
 - Add MJ to a final concentration of 100 μ M and harvest roots after **24 hours**.
 - Alternatively, add SA and harvest roots after **96 hours**.
 - Extract and analyze the **friedelin** content. The above protocol achieved a 2.88 to 3.73-fold increase.

FAQ 3: I am extracting friedelin from plant cork, but the process uses large amounts of hazardous solvents. Is there a greener and more efficient alternative?

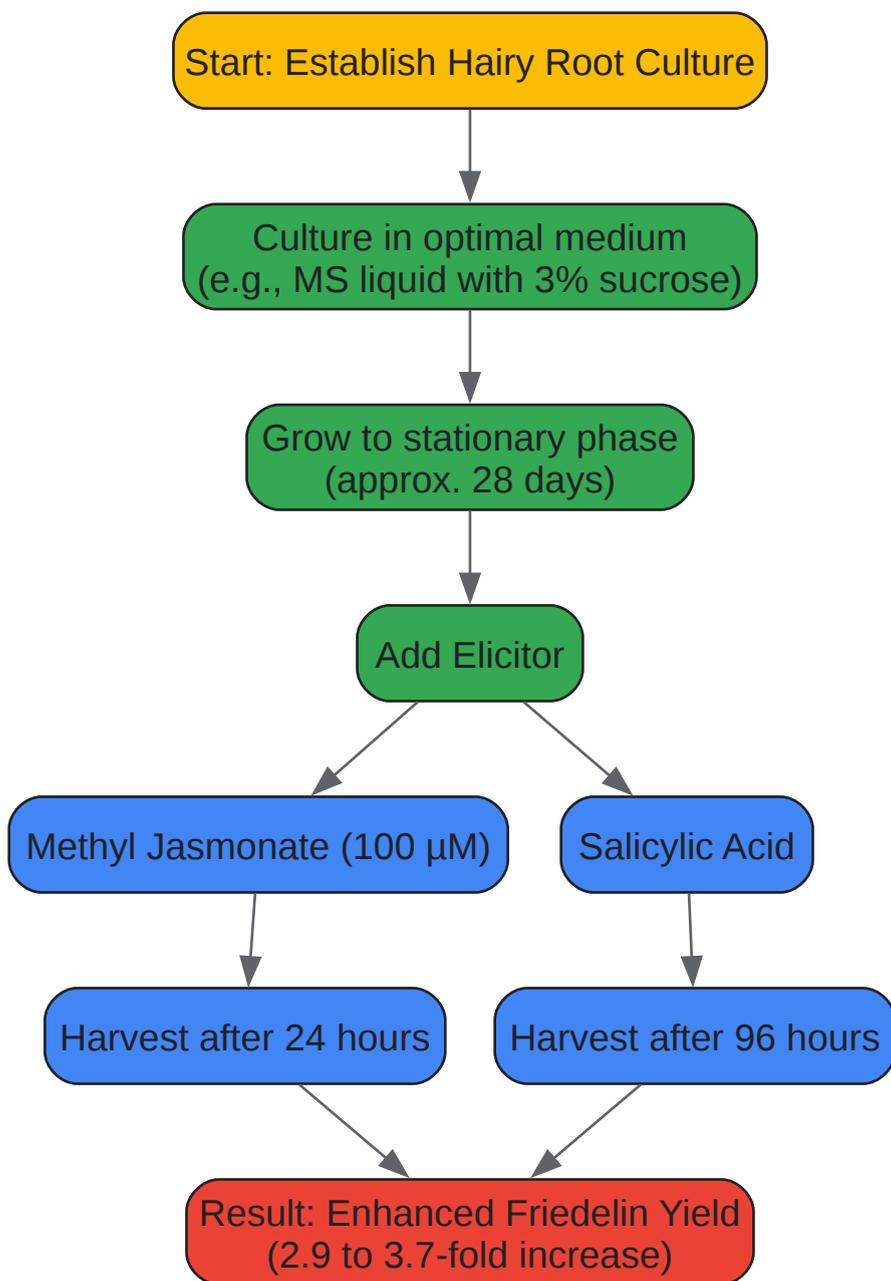
- **Problem:** Use of noxious organic solvents (e.g., chloroform, dichloromethane) in traditional extraction.
- **Solution:** Optimize **Supercritical Fluid Extraction (SFE) with CO₂**.
- **Actionable Protocol:** Follow a design of experiments (DoE) approach for *Quercus cerris* cork [6].
 - **Milling:** Grind the cork to an intermediate particle size (e.g., 60-80 mesh).
 - **Parameters:** Set the SFE system to a temperature of **60°C** and a pressure of **300 bar**.
 - **Cosolvent:** Use **2.5 wt% ethanol** as a cosolvent to improve yield and selectivity.
 - **Flow Rate:** Use a CO₂ flow rate of **11 g/min**.
 - This method is greener, allows for easy solvent removal, and can achieve a **friedelin** concentration of up to 45% in the extract.

Experimental Workflow Diagrams

The diagrams below outline the core experimental processes for microbial and plant-based production platforms.



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References

1. Metabolic Engineering of *Saccharomyces cerevisiae* for High-Level... [pmc.ncbi.nlm.nih.gov]
2. Metabolic Engineering of *Saccharomyces cerevisiae* for ... [frontiersin.org]
3. Zhou H, et al. () | SGD [yeastgenome.org]
4. Integrating pathway elucidation with yeast engineering to ... [pmc.ncbi.nlm.nih.gov]
5. Methyl jasmonate and salicylic acid enhance the... | Research Square [researchsquare.com]
6. Optimization of the supercritical fluid extraction of *Quercus* ... [sciencedirect.com]

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